

# An In-depth Technical Guide on 3-Chloro-2,6-dimethylpyridine

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## Compound of Interest

Compound Name: 3-Chloro-2,6-dimethylpyridine

Cat. No.: B1619810

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This guide provides essential physicochemical data for **3-Chloro-2,6-dimethylpyridine**, a chemical compound relevant to researchers, scientists, and professionals in drug development.

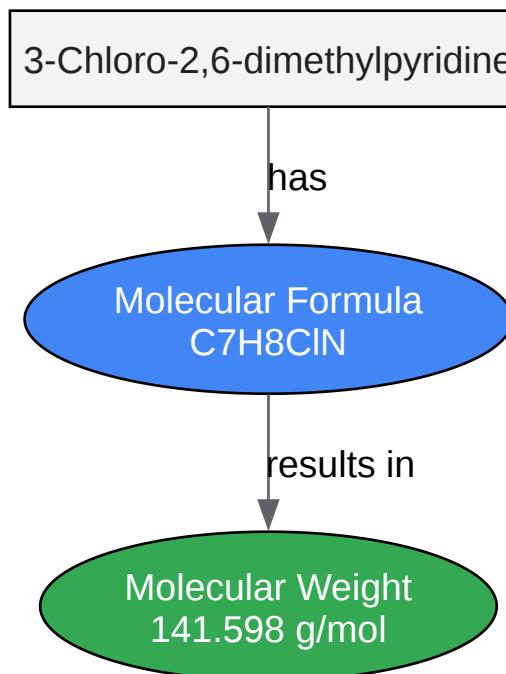
## Physicochemical Properties

The fundamental molecular characteristics of **3-Chloro-2,6-dimethylpyridine** are summarized below. These values are critical for a variety of experimental and computational applications, including reaction stoichiometry, analytical characterization, and molecular modeling.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>8</sub> ClN <sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	141.598 g/mol <sup>[1]</sup>
Exact Mass	141.035 Da <sup>[1]</sup>

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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Caption: Relationship between chemical identity, formula, and molecular weight.

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide on 3-Chloro-2,6-dimethylpyridine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1619810#3-chloro-2-6-dimethylpyridine-molecular-weight-and-formula>

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